

Application Notes and Protocols for Peptide P60

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Compound of Interest

Compound Name: Peptide P60

Cat. No.: B11932136

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Introduction

Peptide P60 is a synthetic 15-amino acid peptide that acts as a cell-permeable inhibitor of the transcription factor Forkhead box P3 (FOXP3).[1][2][3][4] By binding to FOXP3, **Peptide P60** inhibits its nuclear translocation and its suppressive effects on other transcription factors like NF- κ B and NFAT.[1][2] This mechanism allows **Peptide P60** to inhibit the immunosuppressive activity of regulatory T-cells (Tregs) and enhance effector T-cell stimulation, making it a valuable tool in cancer immunotherapy and vaccine development research.[1][2][3][5] Proper handling, dissolution, and storage of **Peptide P60** are critical to ensure its stability and biological activity in experimental settings.

Physicochemical Properties of Peptide P60

A summary of the key properties of **Peptide P60** is provided in the table below.

Property	Value	Reference
Sequence	Arg-Asp-Phe-Gln-Ser-Phe-Arg-Lys-Met-Trp-Pro-Phe-Phe-Ala-Met	[2] [6]
Molecular Weight	~1994.3 g/mol	[2] [6]
Appearance	White to off-white lyophilized solid	[2]
Purity	>95% by HPLC	[6] [7]
Form	Typically supplied as a trifluoroacetate (TFA) salt	[1] [6]

Experimental Protocols

Protocol for Reconstitution of Lyophilized Peptide P60

This protocol outlines the steps for dissolving lyophilized **Peptide P60** to prepare a stock solution. It is crucial to test the solubility of a small amount of the peptide first before dissolving the entire sample.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- Vial of lyophilized **Peptide P60**
- Sterile, distilled water
- Dimethyl sulfoxide (DMSO), high purity
- Acetonitrile
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Microcentrifuge

Procedure:

- Equilibrate the Vial: Before opening, allow the vial of lyophilized **Peptide P60** to warm to room temperature for at least 15-20 minutes.[\[11\]](#)[\[12\]](#) This prevents condensation of atmospheric moisture, which can affect peptide stability.[\[11\]](#)
- Centrifuge the Vial: Briefly centrifuge the vial at low speed (e.g., 1000 x g for 1 minute) to ensure all the lyophilized powder is at the bottom of the vial.[\[9\]](#)[\[13\]](#)
- Solvent Selection: Based on the peptide's characteristics and experimental requirements, choose an appropriate solvent.
 - Primary Recommendation (Aqueous): For concentrations up to 2 mg/mL, sterile distilled water is a suitable solvent.[\[6\]](#) The presence of TFA salt generally aids aqueous solubility.[\[1\]](#)
 - Alternative Solvent (Organic): For higher concentrations (e.g., up to 50 mg/mL), DMSO can be used.[\[2\]](#) If using DMSO, be aware that it can oxidize the methionine residues in the peptide sequence.[\[14\]](#) For applications sensitive to oxidation, consider using acetonitrile.[\[6\]](#)
- Reconstitution:
 - Carefully open the vial in a clean environment.
 - Using a sterile pipette tip, add the calculated volume of the chosen solvent to the vial to achieve the desired stock concentration.
 - Gently swirl or vortex the vial to dissolve the peptide completely.[\[13\]](#) Avoid vigorous shaking to prevent peptide aggregation.[\[11\]](#)
 - Visually inspect the solution to ensure it is clear and free of particulates.[\[15\]](#) If solubility is an issue, brief sonication may help.[\[9\]](#)[\[14\]](#)

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the reconstituted stock solution into single-use, sterile, low-protein-binding microcentrifuge tubes.[\[11\]](#)[\[13\]](#)
- Storage: Store the aliquots at -20°C or -80°C.[\[6\]](#)[\[7\]](#)

Protocol for Storage of Peptide P60

Proper storage is essential to maintain the integrity and activity of **Peptide P60**.

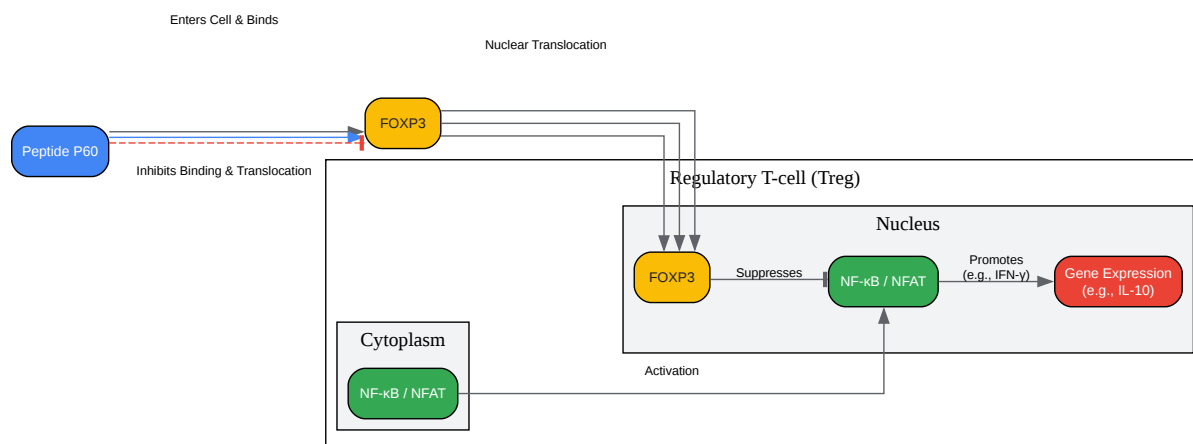
Storage Conditions Summary:

Form	Storage Temperature	Duration	Special Conditions
Lyophilized Powder	-20°C or -80°C	Up to 2 years	Store in a desiccator, protected from light. [2] [6]
Reconstituted in Solvent	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. [2]
Reconstituted in Solvent	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. [2]
Short-term (in solution)	4°C	< 1 week	For immediate use.

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway of Peptide P60

The following diagram illustrates the inhibitory mechanism of **Peptide P60** on the FOXP3 signaling pathway in regulatory T-cells (Tregs).

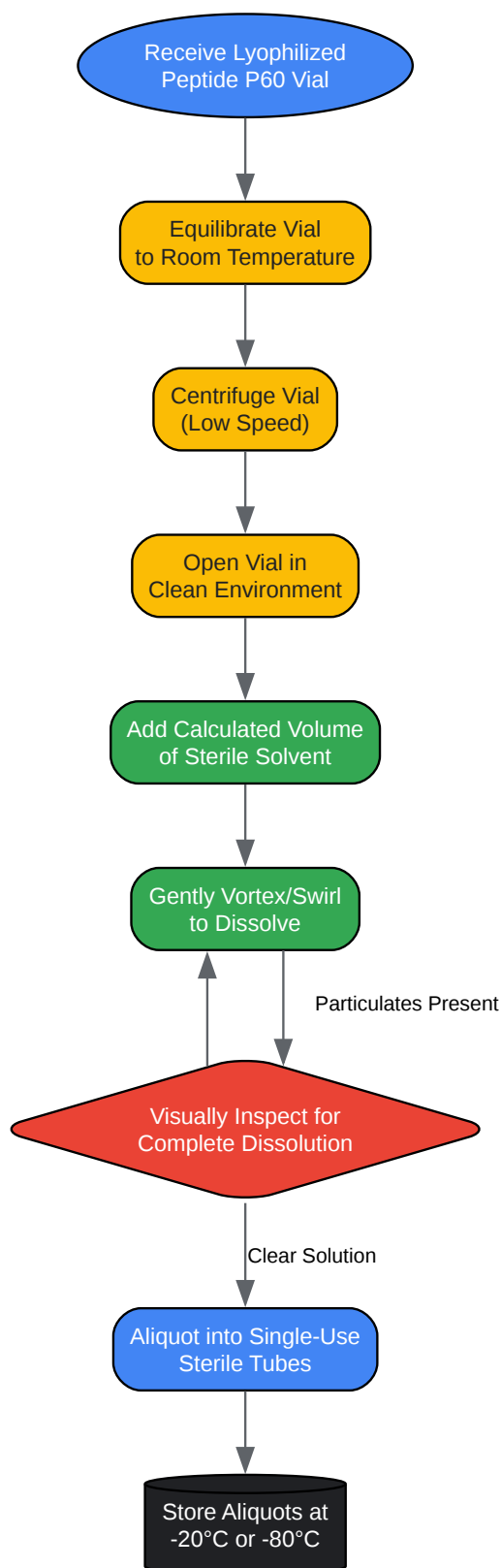


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Caption: Mechanism of **Peptide P60** action in a regulatory T-cell.

Experimental Workflow for Dissolving and Storing Peptide P60

The diagram below outlines the standardized workflow for the proper handling of **Peptide P60** from receipt to storage.



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Caption: Workflow for the reconstitution and storage of **Peptide P60**.

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